Essential Safety and Operational Guidance for Handling ADAMII™ Consumables

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Compound of Interest

Compound Name:	*Adam II*
CAS No.:	*204864-54-0*
Cat. No.:	*B1680247*

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals utilizing the ADAMII™ automated fluorescent cell counter. The following procedures detail the necessary personal protective equipment (PPE), operational protocols for handling consumables, and proper disposal methods to ensure a safe and efficient laboratory environment.

Personal Protective Equipment (PPE)

When working with ADAMII™ reagents and biological samples, adherence to standard laboratory safety protocols is essential. The following table summarizes the recommended PPE.

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PPE Category	Item	Specifications and Use
Hand Protection	Disposable nitrile gloves	To be worn at all times when handling reagents, samples, and used slides. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or safety goggles	To protect against potential splashes of reagents or biological samples.
Body Protection	Laboratory coat	To protect skin and clothing from spills.

Reagent and Sample Handling: An Operational Workflow

The ADAMII™ cell counting process involves the use of specific reagents and consumables, including the ADAMII™ Assay Slides, staining solutions (e.g., CD34 Reagent Solution containing fluorescent dyes and antibodies), and RBC Lysis Buffer.[1] The following step-by-step guidance ensures safe and accurate handling.

Experimental Protocol: Sample Preparation and Staining

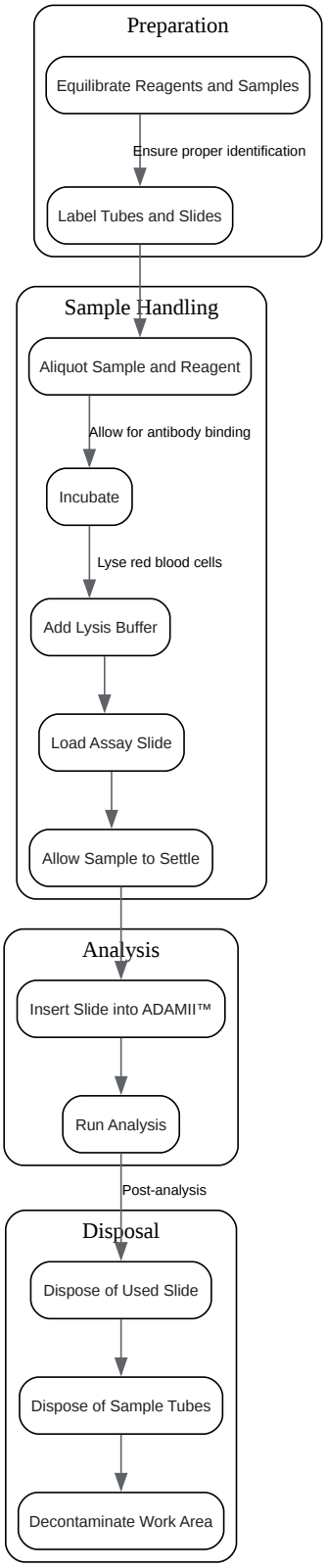
- Preparation: Bring all reagents and samples to room temperature before use. Ensure you have the appropriate number of sterile microcentrifuge tubes and ADAMII™ Assay Slides.
- Aliquoting Sample: In a labeled tube, combine the biological sample (e.g., peripheral blood, cord blood) with the ADAMII™ CD34 Reagent solution.[2]
- Incubation: Gently vortex the mixture and incubate at room temperature in the dark for the time specified in the kit protocol. This allows for the binding of fluorescently labeled antibodies to the target cells.
- Lysis: Add the RBC Lysis Buffer to the sample tube to lyse red blood cells.[1]

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- Loading the Slide: Carefully pipette the stained and lysed sample into the loading port of the ADAMII™ Assay Slide.[2] Avoid introducing air bubbles.
- Settling: Allow the sample to settle in the slide for a few minutes as per the manufacturer's instructions before inserting it into the ADAMII™ instrument.[2]

Below is a diagram illustrating the logical workflow for handling ADAMII™ consumables.

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Caption: Workflow for ADAMII™ Consumable Handling

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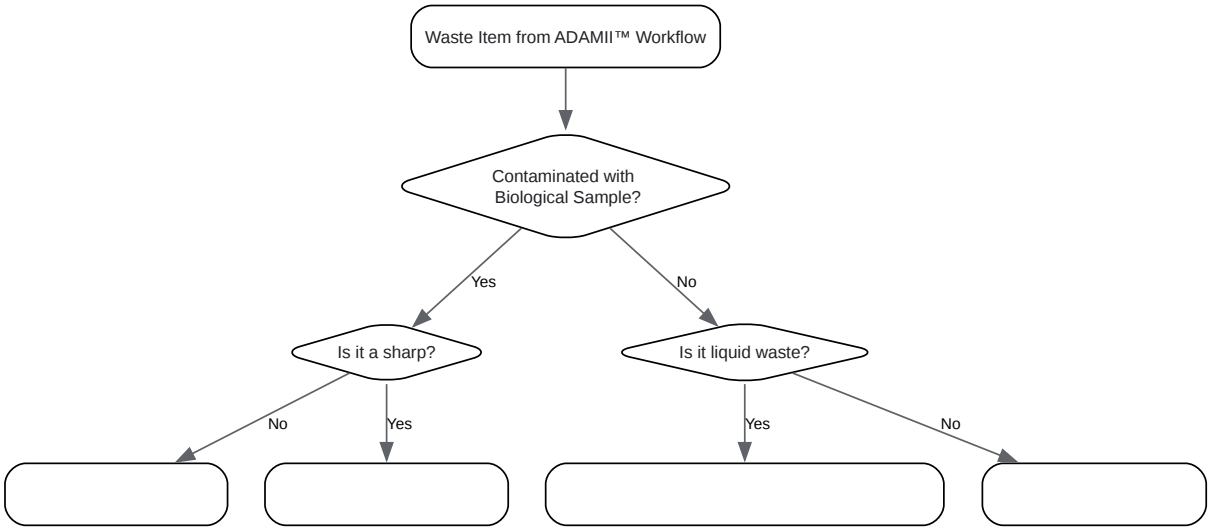
Disposal Plan

Proper disposal of used consumables is critical to maintain laboratory safety and compliance. All materials that have come into contact with biological samples should be treated as biohazardous waste.

Waste Stream	Item	Disposal Procedure
Biohazardous Waste	Used ADAMII™ Assay Slides, pipette tips, sample tubes	Dispose of in a designated biohazard sharps container or biohazard bag.
Liquid Waste	Unused reagents, remaining sample mixtures	Collect in a labeled waste container and dispose of according to your institution's chemical and biohazardous waste management guidelines.
General Waste	Reagent kit packaging, clean paper towels	Dispose of in the regular trash, provided they have not been contaminated with biological samples or hazardous chemicals.

The following diagram outlines the decision-making process for the disposal of ADAMII™ laboratory waste.

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Caption: Disposal Decision Pathway for ADAMII™ Waste

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